

Essential Safety and Operational Guide for Handling Methyl 2-(m-tolyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(m-tolyl)acetate

Cat. No.: B1353104

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This guide provides immediate safety, operational, and disposal protocols for the handling of **Methyl 2-(m-tolyl)acetate** (CAS No. 53088-69-0) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Properties and Hazard Identification

Methyl 2-(m-tolyl)acetate is a liquid at room temperature. While one supplier indicates it is not hazardous under specific regulations, another provides GHS hazard classifications that suggest caution is warranted.^[1] For maximum safety, it is prudent to handle the substance in accordance with the provided GHS classifications.

Table 1: Physical and Chemical Properties of **Methyl 2-(m-tolyl)acetate**

Property	Value
CAS Number	53088-69-0
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Physical Form	Liquid
Storage Temperature	Room Temperature or Refrigerator

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	
P264	Wash skin thoroughly after handling.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P302+P352	IF ON SKIN: Wash with plenty of water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	

present and easy to do.

Continue rinsing.

P330

Rinse mouth.

P362+P364

Take off contaminated clothing
and wash it before reuse.

P405

Store locked up.

P501

Dispose of contents/container
to an approved waste disposal
plant.

Source: Sigma-Aldrich

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Methyl 2-(m-tolyl)acetate** from preparation to use.

Engineering Controls and Preparation

- Ventilation: Always handle **Methyl 2-(m-tolyl)acetate** in a well-ventilated area.^[2] A chemical fume hood is recommended to minimize inhalation exposure.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.
- Material Preparation: Before handling, ensure all necessary equipment and reagents are within reach to avoid leaving the designated work area.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical. The following table summarizes the required PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Standard Examples
Eyes/Face	Wear chemical safety goggles or a face shield. [2] [3]	ANSI Z87.1, EN 166
Skin	Wear nitrile or other appropriate chemical-resistant gloves. [2] [3] A lab coat or chemical-resistant apron should be worn to prevent skin contact. [2] Impervious clothing may be necessary for larger quantities. [3]	EN 374
Respiratory	If ventilation is inadequate or if aerosols are generated, use a NIOSH-approved respirator with appropriate cartridges (e.g., organic vapor). [2] [3] Respiratory protection is not typically required with adequate ventilation. [3]	NIOSH, EN 149

Handling and Experimental Protocol

- **Personal Hygiene:** Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[2\]](#) Do not eat, drink, or smoke in the laboratory.[\[4\]](#)
- **Avoiding Contact:** Avoid direct contact with skin, eyes, and clothing.[\[2\]](#) Prevent inhalation of vapors or mists.
- **Spill Management:** In the event of a spill, immediately evacuate the area if necessary. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[2\]](#) Provide adequate ventilation during cleanup.

Disposal Plan

Proper disposal of **Methyl 2-(m-tolyl)acetate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- Unused **Methyl 2-(m-tolyl)acetate** should be treated as hazardous chemical waste.
- Contaminated materials, such as absorbent pads, gloves, and empty containers, should also be disposed of as hazardous waste.

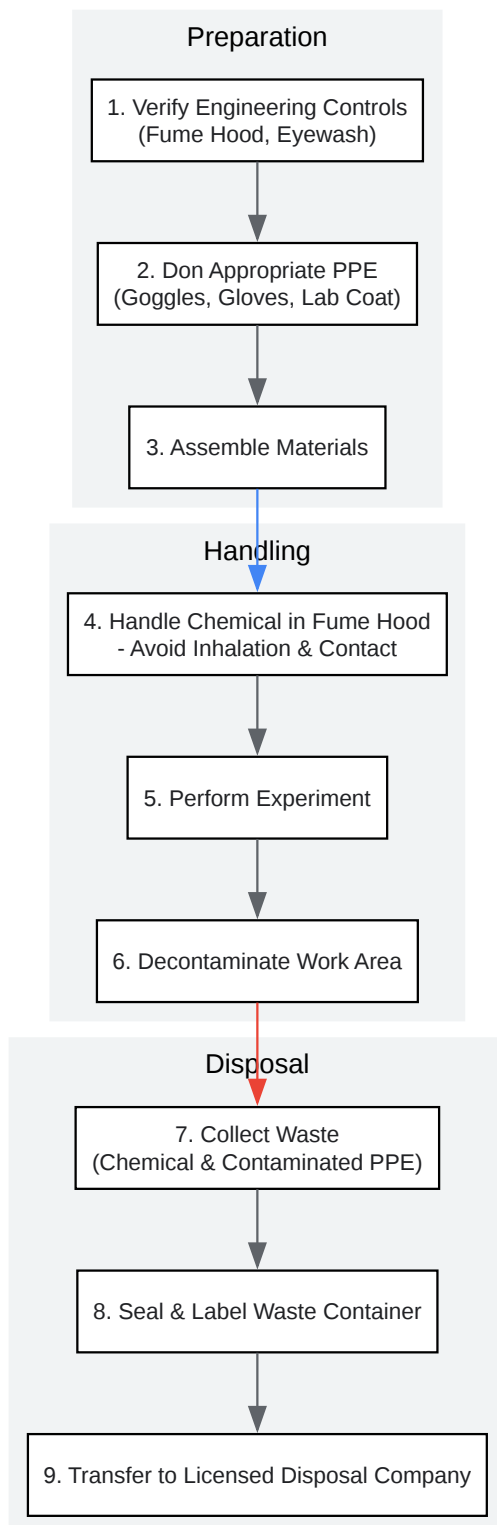
Step-by-Step Disposal Procedure

- Container Management: Do not dispose of the chemical down the drain.^[3] Collect all waste in a designated, properly labeled, and sealed container.
- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.^[3]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^[3] Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling Methyl 2-(m-tolyl)acetate

The following diagram illustrates the key steps for the safe handling and disposal of **Methyl 2-(m-tolyl)acetate**.

Workflow for Handling Methyl 2-(m-tolyl)acetate

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Caption: A flowchart outlining the safe handling and disposal of **Methyl 2-(m-tolyl)acetate**.

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References

- 1. fishersci.ca [fishersci.ca]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. jpharmachem.com [jpharmachem.com]
- 4. tcichemicals.com [tcichemicals.com]
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